

Synthesis of 7-Fluoro-4-methoxyquinoline Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 7-Fluoro-4-methoxyquinoline

Cat. No.: B15071090

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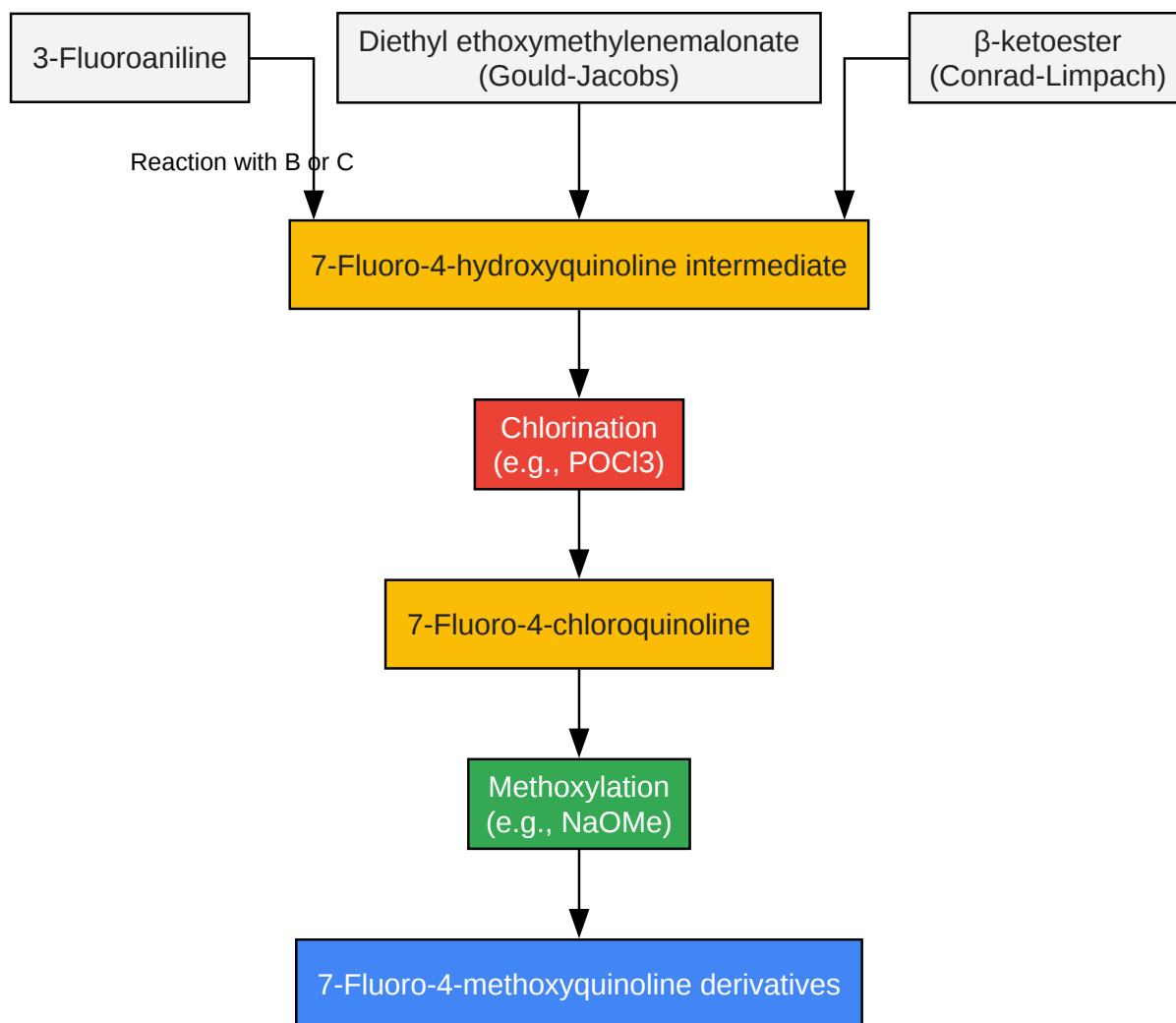
For Researchers, Scientists, and Drug Development Professionals

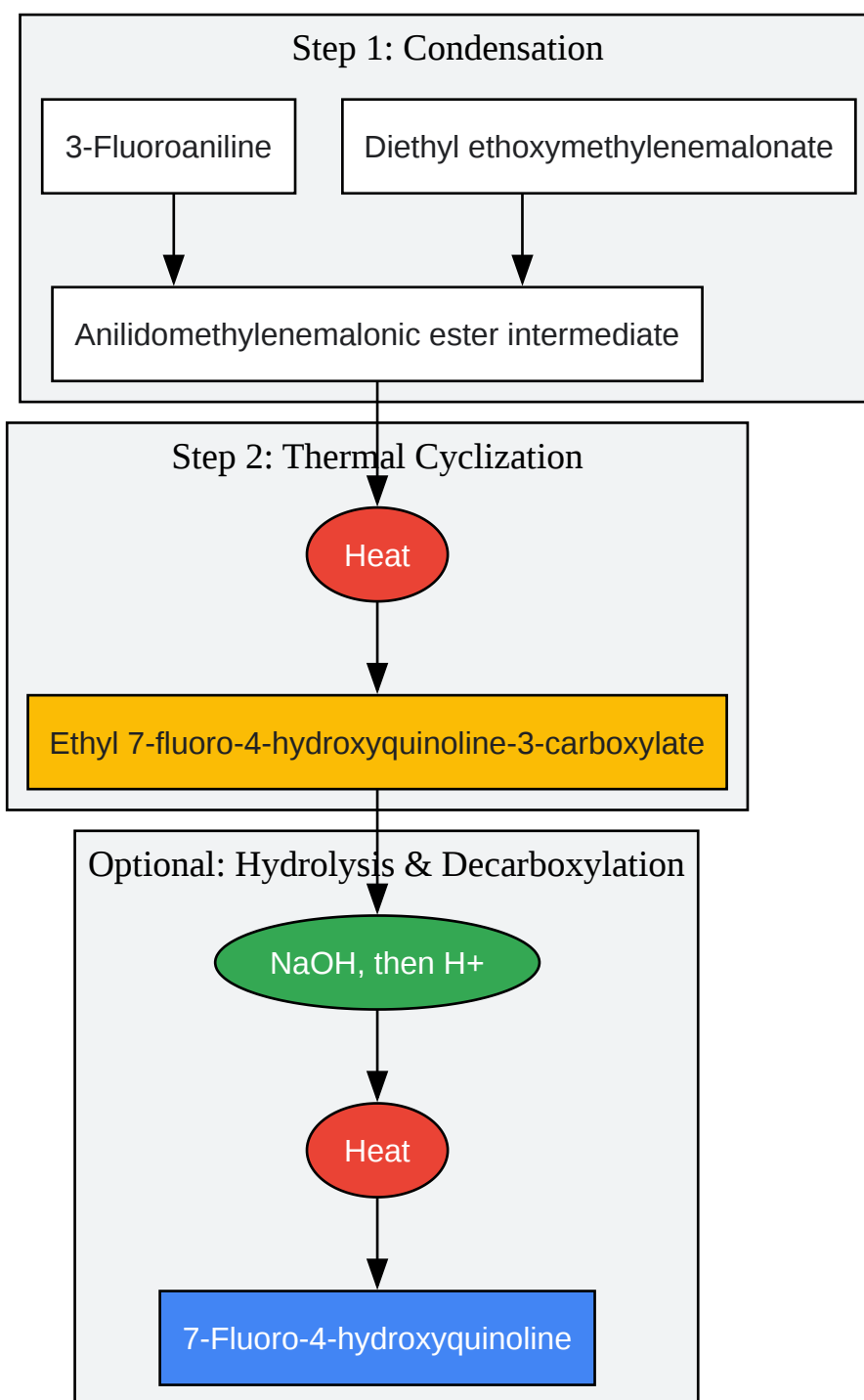
This technical guide provides an in-depth overview of the synthesis of **7-fluoro-4-methoxyquinoline** derivatives, compounds of significant interest in medicinal chemistry due to their potential as therapeutic agents. This document details the core synthetic methodologies, presents quantitative data for key reaction steps, and visualizes the relevant biological pathways where these compounds may exert their effects.

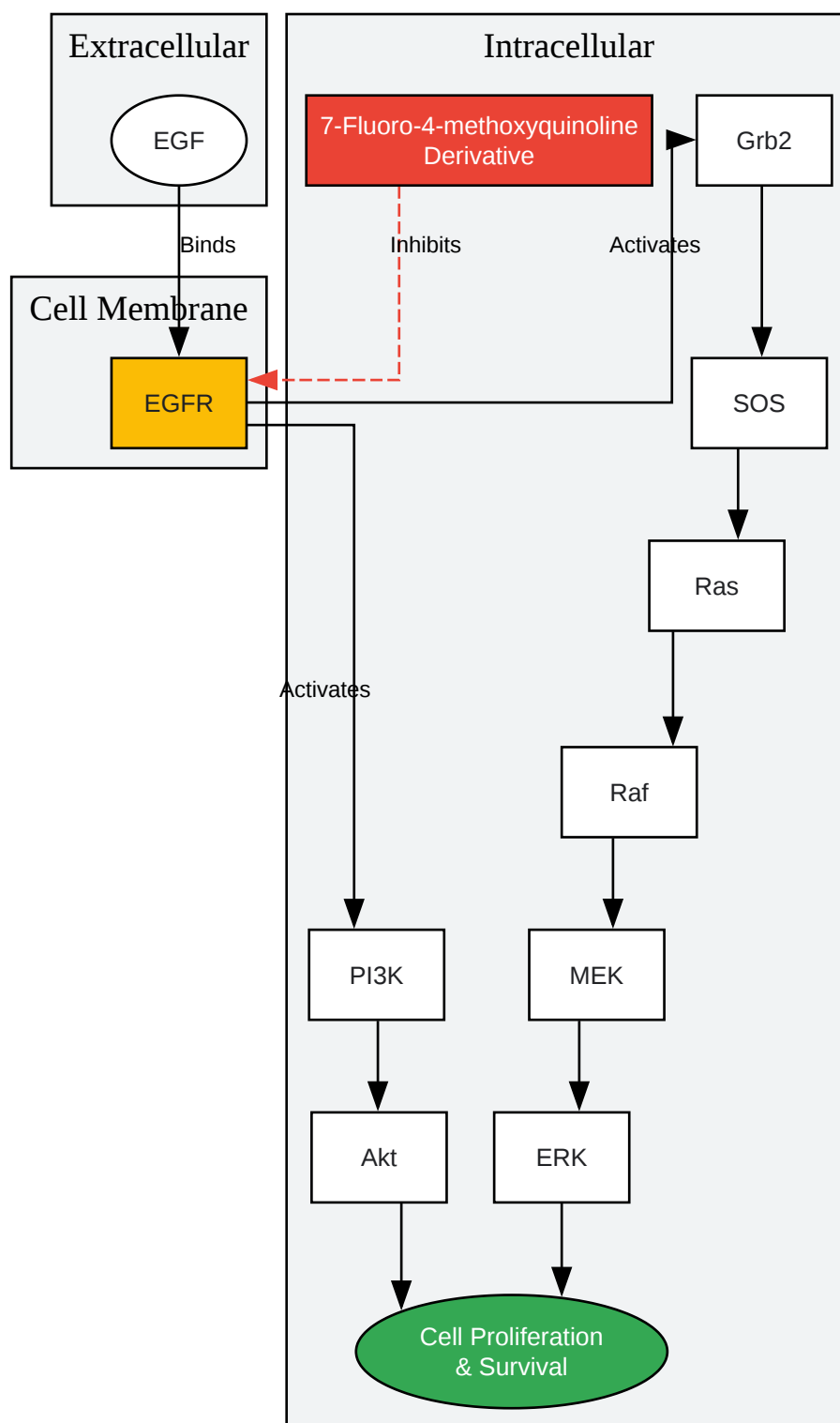
Synthetic Pathways

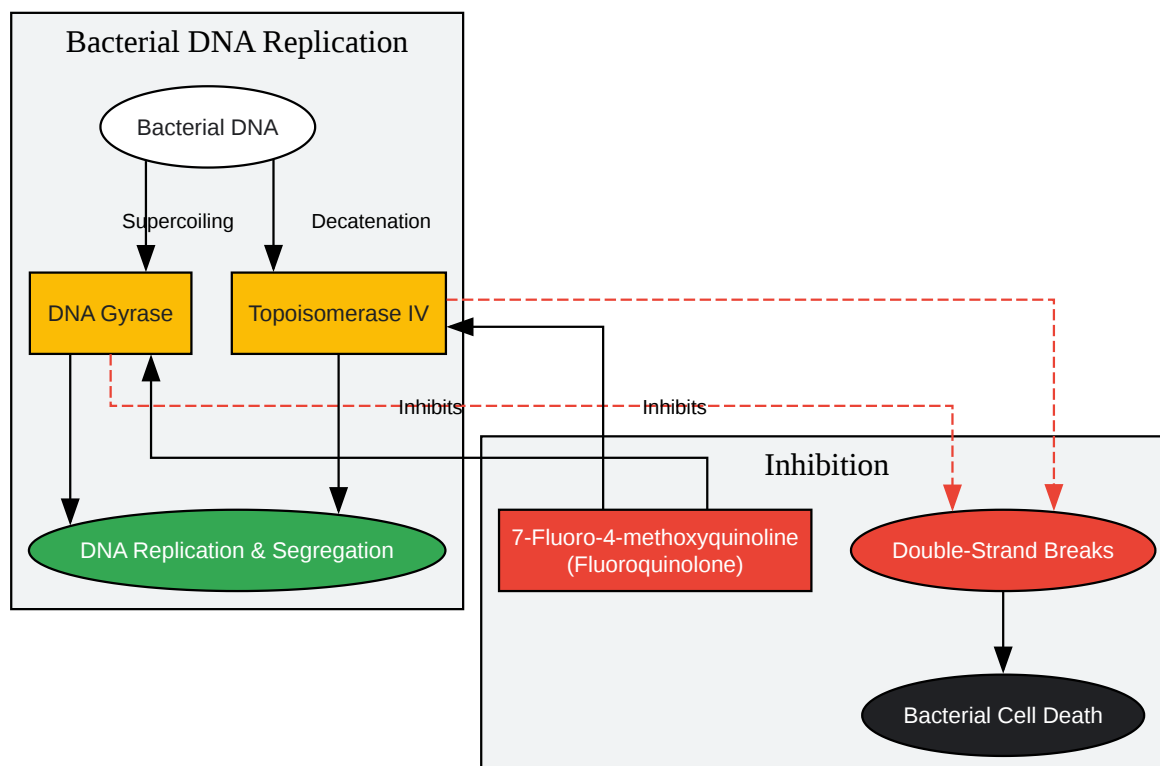
The synthesis of **7-fluoro-4-methoxyquinoline** derivatives is typically achieved through a multi-step process commencing with the construction of the core quinoline scaffold, followed by functional group interconversions. The most common and effective strategies involve the initial formation of a 7-fluoro-4-hydroxyquinoline intermediate, which is subsequently converted to the target 4-methoxy derivative. Two classical name reactions, the Gould-Jacobs reaction and the Conrad-Limpach synthesis, are pivotal in forming the foundational quinoline ring system.

A general synthetic workflow is depicted below:









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